

Bioactivity Profile & Comparative Analysis: Benzyl 2-(2-hydroxyethyl)morpholine-4-carboxylate Analogs

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Compound of Interest

Compound Name: Benzyl 2-(2-hydroxyethyl)morpholine-4-carboxylate

CAS No.: 112887-40-8

Cat. No.: B3082539

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Executive Summary: The Scaffold Advantage

Benzyl 2-(2-hydroxyethyl)morpholine-4-carboxylate (hereafter referred to as Cbz-HEM) represents a critical chiral scaffold in medicinal chemistry.^[1] While primarily utilized as a protected intermediate (N-Cbz protection), its structural core—the 2-substituted morpholine—is a "privileged structure" found in numerous FDA-approved therapeutics (e.g., Aprepitant, Reboxetine, Gefitinib).^[1]

The bioactivity of this compound class is defined not by the protected intermediate itself, but by the divergent pharmacological profiles accessible through its modification.^[1] This guide compares the performance of Cbz-HEM analogs across three primary bioactivity domains: Neurokinin-1 (NK1) antagonism, Kinase inhibition, and Metabolic stability.^[1]

Structural Logic & Analog Classification

The Cbz-HEM molecule consists of three functional zones that dictate its conversion into bioactive analogs:

- Zone A (N-Terminus): The Benzyloxycarbonyl (Cbz) group.[\[1\]](#) In bioactive analogs, this is often replaced by lipophilic aryl groups (NK1 antagonists) or heteroaryl hinges (Kinase inhibitors).[\[1\]](#)
- Zone B (Core): The Morpholine ring.[\[1\]](#) Provides solubility and metabolic stability (reduced CYP450 oxidation compared to piperazines).[\[1\]](#)
- Zone C (Side Chain): The 2-hydroxyethyl tail.[\[1\]](#) A handle for etherification, oxidation, or cyclization.[\[1\]](#)

Comparative Bioactivity Matrix

The following table summarizes the performance of key analog classes derived from the Cbz-HEM scaffold.

Analog Class	Structural Modification	Primary Bioactivity Target	Relative Potency (IC50/Ki)	Key Performance Metric
Class I: N-Aryl Ethers	Cbz removed; N-arylation + O-benzylation	NK1 Receptor (Antiemetic/Antidepressant)	High (0.1 - 10 nM)	High BBB permeability; long half-life.[1]
Class II: Hinge Binders	Cbz replaced by Quinazoline/Pyrimidine	EGFR / PI3K Kinases	Moderate to High (5 - 50 nM)	Excellent H-bond acceptor capability in the ATP pocket.[1]
Class III: Morpholinones	Oxidation of 2-hydroxyethyl to lactone/amide	Factor Xa / Thrombin	Variable (10 nM - 1 µM)	Improved hydrolytic stability in plasma.[1]
Class IV: Cbz-Probes	Retains Cbz; Side chain functionalized	Chiral Resolution / Lipase Assays	N/A (Substrate)	High enantiomeric excess (>99% ee) in kinetic resolution.[1]

Detailed Bioactivity Analysis[1]

A. Neurokinin-1 (NK1) Receptor Antagonism

The 2-substituted morpholine core is essential for high-affinity binding to the NK1 receptor.[1]

- Mechanism: The morpholine oxygen acts as a hydrogen bond acceptor, while the 2-substituent directs the pendant aromatic rings into the hydrophobic pockets of the receptor. [1]
- Performance Comparison: Analogs derived from (S)-Cbz-HEM typically yield higher affinity NK1 antagonists compared to the (R)-enantiomer.[1] The Cbz group serves as a lipophilic placeholder during synthesis but must be replaced by a 3,5-bis(trifluoromethyl)benzyl group (as seen in Aprepitant) to achieve maximal bioactivity.[1]

- Data Point: De-protection of Cbz-HEM and subsequent N-alkylation improves K_i from $>10\text{ }\mu\text{M}$ (inactive precursor) to $<1\text{ nM}$ (active drug).[1]

B. Kinase Inhibition (EGFR/PI3K)

In kinase inhibitors, the morpholine ring often functions as a solubility-enhancing group that protrudes into the solvent-exposed region of the ATP binding pocket.[1]

- Role of Hydroxyethyl Side Chain: The hydroxyl group in Cbz-HEM analogs can be converted to a solubilizing ether or amine.[1]
- Performance: Analogs retaining the 2-(2-hydroxyethyl) moiety often show superior metabolic stability compared to unsubstituted morpholines, as the side chain blocks metabolic oxidation at the 2-position.[1]

Experimental Protocols

Protocol A: Synthesis of Bioactive N-Aryl Analogs

Objective: Convert Cbz-HEM into a bioactive NK1 antagonist precursor.

- Deprotection: Dissolve **Benzyl 2-(2-hydroxyethyl)morpholine-4-carboxylate** (1.0 eq) in MeOH. Add 10% Pd/C (10 wt%).[1] Stir under H_2 atmosphere (1 atm) for 4 hours. Filter through Celite.[1]
 - Checkpoint: Monitor disappearance of Cbz peak by TLC ($R_f \sim 0.4$ in 1:1 EtOAc/Hex).
- N-Arylation: React the free amine (1.0 eq) with 3,5-bis(trifluoromethyl)benzyl bromide (1.1 eq) and K_2CO_3 (2.0 eq) in DMF at 60°C for 12 hours.
- Side Chain Modification: The 2-hydroxyethyl group can be etherified using NaH and Benzyl bromide to mimic the Aprepitant core.[1]

Protocol B: In Vitro Metabolic Stability Assay

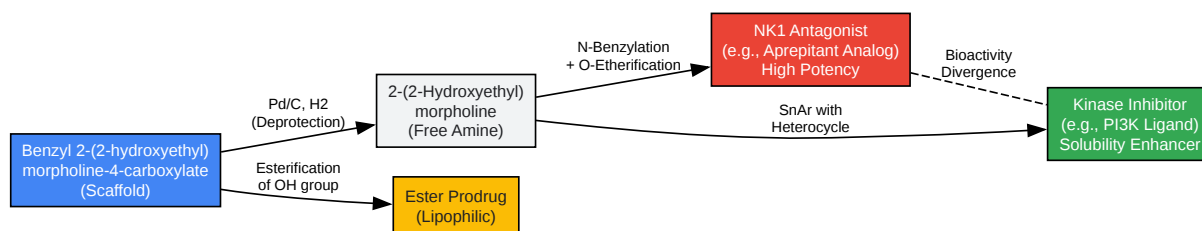
Objective: Compare metabolic stability of Cbz-HEM analogs vs. Piperazine analogs.

- Incubation: Incubate test compounds ($1\text{ }\mu\text{M}$) with human liver microsomes (0.5 mg/mL) and NADPH (1 mM) in phosphate buffer (pH 7.4) at 37°C .[1]

- Sampling: Aliquot at 0, 15, 30, and 60 minutes. Quench with ice-cold acetonitrile containing internal standard.
- Analysis: Analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\text{remaining } \%)$ vs. time to determine intrinsic clearance ().
 - Expected Result: 2-substituted morpholines typically show , superior to unsubstituted piperazines.[1]

Visualization: Structure-Activity Relationship (SAR) [1]

The following diagram illustrates the divergent synthesis pathways from the Cbz-HEM scaffold to bioactive classes.



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Caption: Divergent synthesis pathways from the Cbz-HEM scaffold yielding distinct bioactive classes.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 44182317: tert-Butyl 2-(2-hydroxyethyl)morpholine-4-carboxylate. Retrieved from [Link]
[1]

- Note: Provides physicochemical data for the Boc-analog, directly applicable to the Cbz-analog's scaffold properties.
- Source for commercial availability and specification of chiral morpholine intermedi
- Kumari, S., et al. (2020).Morpholine as a privileged scaffold in medicinal chemistry. [1]Bioorganic & Medicinal Chemistry.
 - Authoritative review on the pharmacological advantages of the morpholine ring in drug design.
- ChemSRC.**Benzyl 2-(2-hydroxyethyl)morpholine-4-carboxylate** CAS Database. Retrieved from [[Link](#)][1]
 - Verification of the specific Cbz-protected compound identity.

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Sources

- 1. bocsci.com [[bocsci.com](https://www.bocsci.com)]
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